

Application Note: A Comprehensive Guide to RNA-Seq Analysis Following dBRD9 Treatment

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Compound of Interest

Compound Name: *dBRD9 dihydrochloride*

Cat. No.: *B15541939*

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Audience: Researchers, scientists, and drug development professionals.

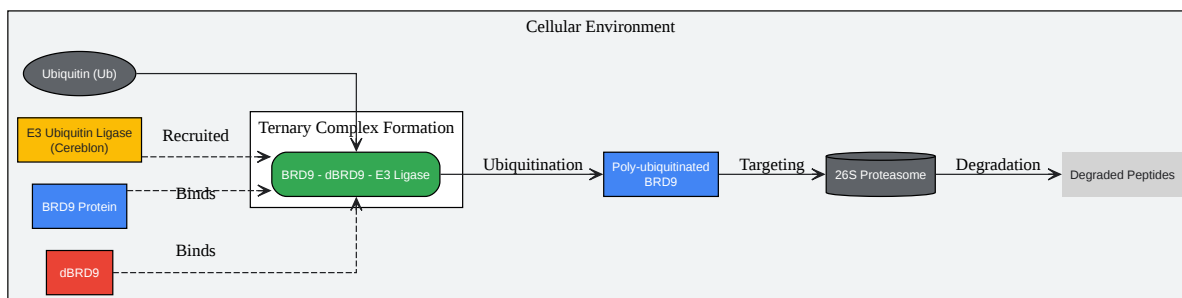
Introduction

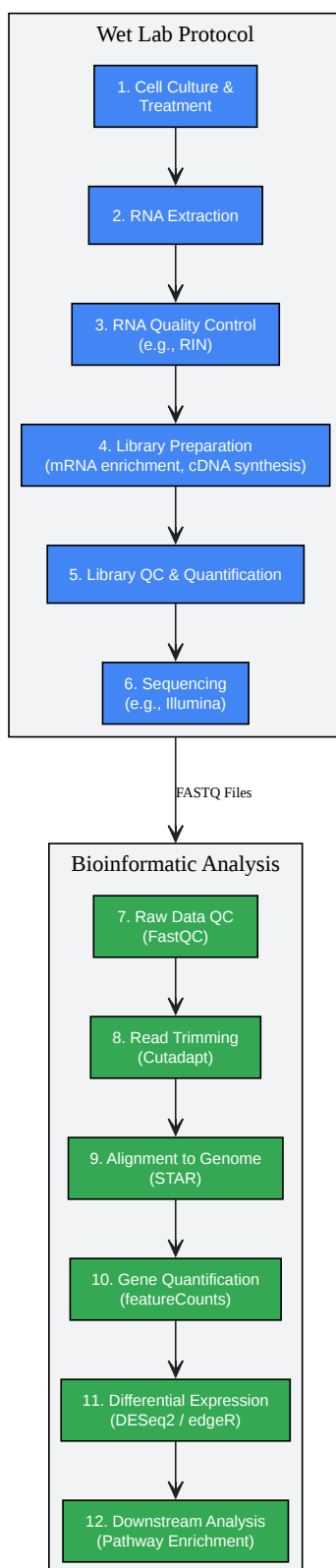
Bromodomain-containing protein 9 (BRD9) is an epigenetic reader and a critical component of the non-canonical SWI/SNF (also known as ncBAF) chromatin remodeling complex.^{[1][2]} Its role in regulating gene expression has made it a significant target in oncology and other diseases.^{[1][3]} dBRD9 is a heterobifunctional degrader, specifically a Proteolysis Targeting Chimera (PROTAC), designed to selectively target BRD9 for degradation.^{[2][4]} It functions by linking the BRD9 protein to an E3 ubiquitin ligase, leading to ubiquitination and subsequent degradation by the proteasome.^{[3][4]} This targeted degradation allows for the study of gene regulation in a BRD9-depleted environment.

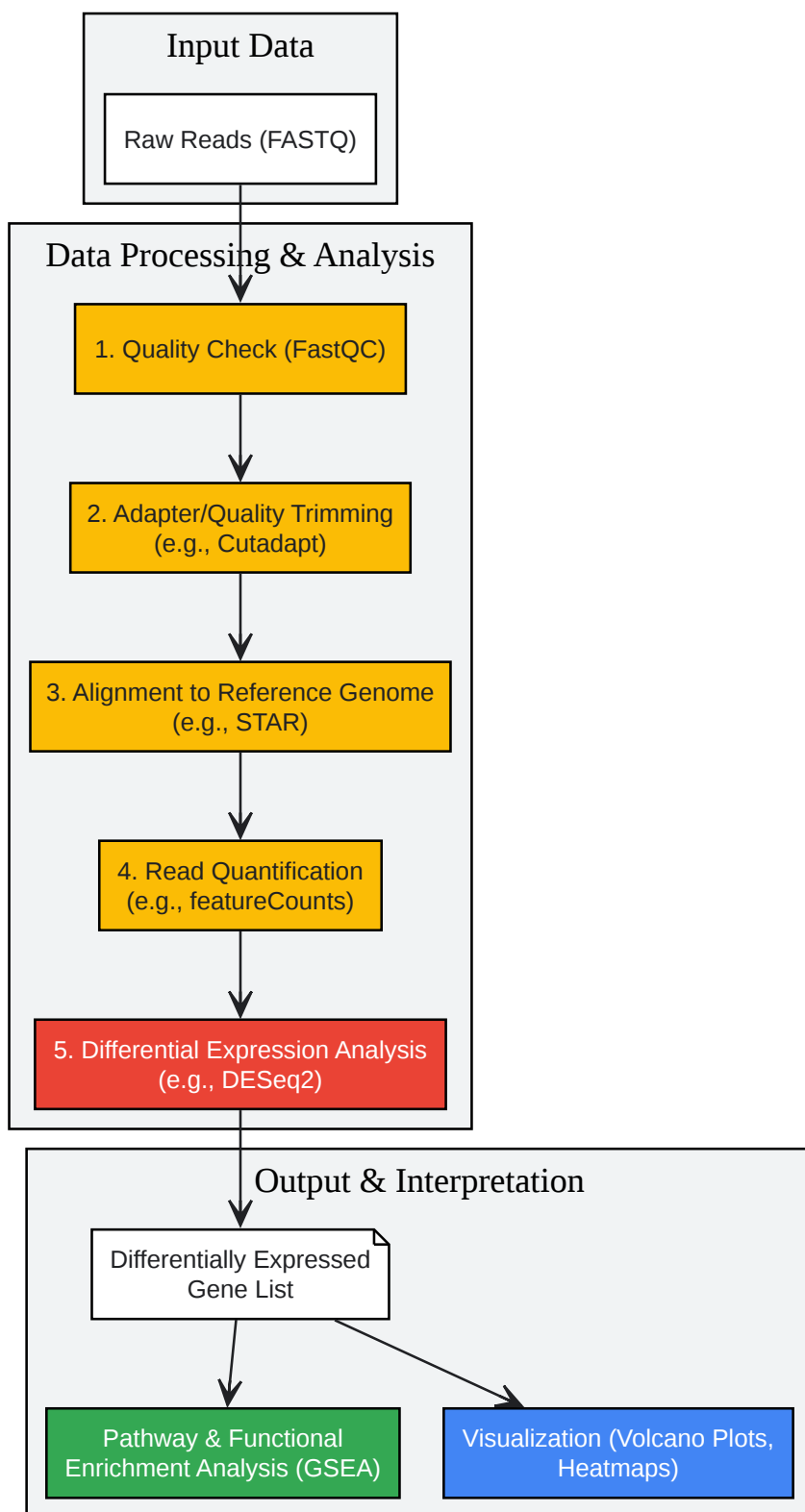
RNA sequencing (RNA-seq) is a powerful technique for analyzing the transcriptome of a cell population.^[5] When applied after dBRD9 treatment, it enables researchers to identify genes and pathways that are regulated by BRD9, uncover the mechanism of action of BRD9-targeted therapies, and discover potential biomarkers.^{[5][6]} This document provides a detailed protocol for conducting an RNA-seq experiment, from cell treatment to bioinformatic analysis, to study the effects of dBRD9.

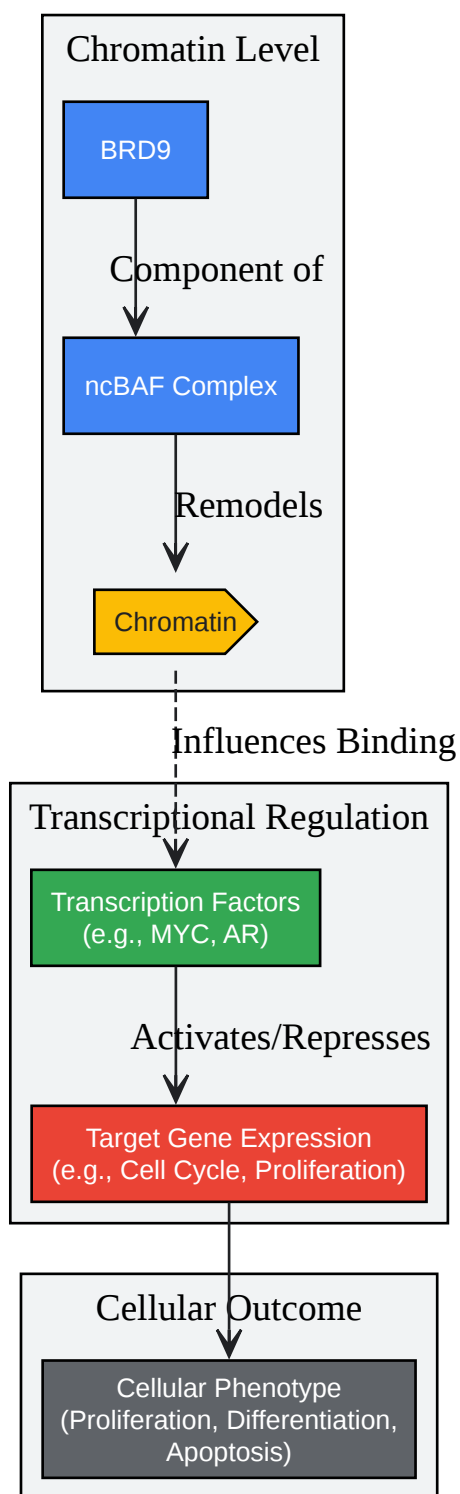
dBRD9 Mechanism of Action

dBRD9 is a PROTAC that co-opts the cell's natural protein disposal system.^[2] It contains two key ligands: one that binds to the bromodomain of BRD9 and another that recruits the Cereblon (CRBN) E3 ubiquitin ligase.^[4] This proximity induces the ubiquitination of BRD9, marking it for degradation by the 26S proteasome. The result is a rapid and selective depletion of BRD9 protein levels within the cell.









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